

Tripotassium phosphate CAS number and material safety data sheet

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Compound of Interest

Compound Name: Tripotassium phosphate

Cat. No.: B1592187

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Tripotassium Phosphate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **Tripotassium Phosphate**, focusing on its Chemical Abstracts Service (CAS) number, and a detailed analysis of its material safety data sheet (MSDS). The information is presented to meet the needs of researchers, scientists, and drug development professionals, with a strong emphasis on data clarity, experimental protocols, and visual representation of key safety information.

Chemical Identification and Properties

Tripotassium phosphate, also known as potassium phosphate tribasic, is a water-soluble salt with the chemical formula K_3PO_4 .^[1] It is commonly used in various industrial and laboratory applications, including as a food additive, emulsifier, and a reagent in organic synthesis.

The definitive identifier for this chemical compound is its CAS number:

- CAS Number: 7778-53-2^{[1][2][3][4][5]}

A summary of its key physical and chemical properties is provided in the table below.

Property	Value	Source
Molecular Formula	K ₃ PO ₄	[1][5]
Molecular Weight	212.27 g/mol	[1][3][4]
Appearance	White, deliquescent powder	[1][5]
Melting Point	1,380 °C (2,520 °F; 1,650 K)	[1][6]
Density	2.564 g/cm ³ (at 17 °C)	[1]
Solubility in Water	90 g/100 mL (at 20 °C)	[1]
pH	~11.8 (1% aqueous solution)	[1][6]
Solubility in Ethanol	Insoluble	[1]

Material Safety Data Sheet (MSDS) Analysis

The Material Safety Data Sheet provides critical information regarding the potential hazards, safe handling, and emergency procedures for **tripotassium phosphate**. This section summarizes the key data from the MSDS.

Hazard Identification and Classification

Tripotassium phosphate is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Hazard Classification	Category	Hazard Statement
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage.[7][8][9][10]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation.[7][8][9][10]

GHS Pictogram:

- GHS07: Exclamation mark[1]

- GHS05: Corrosion

Signal Word: Danger[9]

Toxicological Information

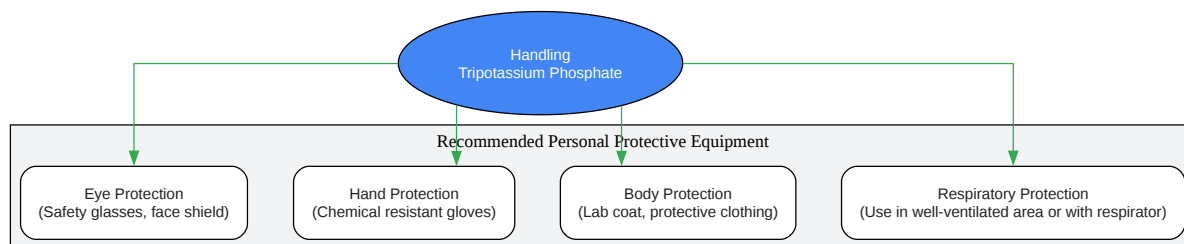
Toxicological Endpoint	Result	Species	Source
Skin Corrosion/Irritation	No skin irritation	Rabbit	[7]
Serious Eye Damage/Eye Irritation	Irreversible effects on the eye	Rabbit	[7][9]
Carcinogenicity	Not classified as a carcinogen	N/A	[6][8]

Experimental and Safety Protocols

Detailed protocols for the safe handling and use of **tripotassium phosphate** are crucial in a laboratory and manufacturing setting. The following sections outline key experimental and safety procedures derived from MSDS recommendations.

Personal Protective Equipment (PPE)

A foundational aspect of laboratory safety is the consistent and correct use of Personal Protective Equipment. The following diagram illustrates the recommended PPE when handling **tripotassium phosphate**.



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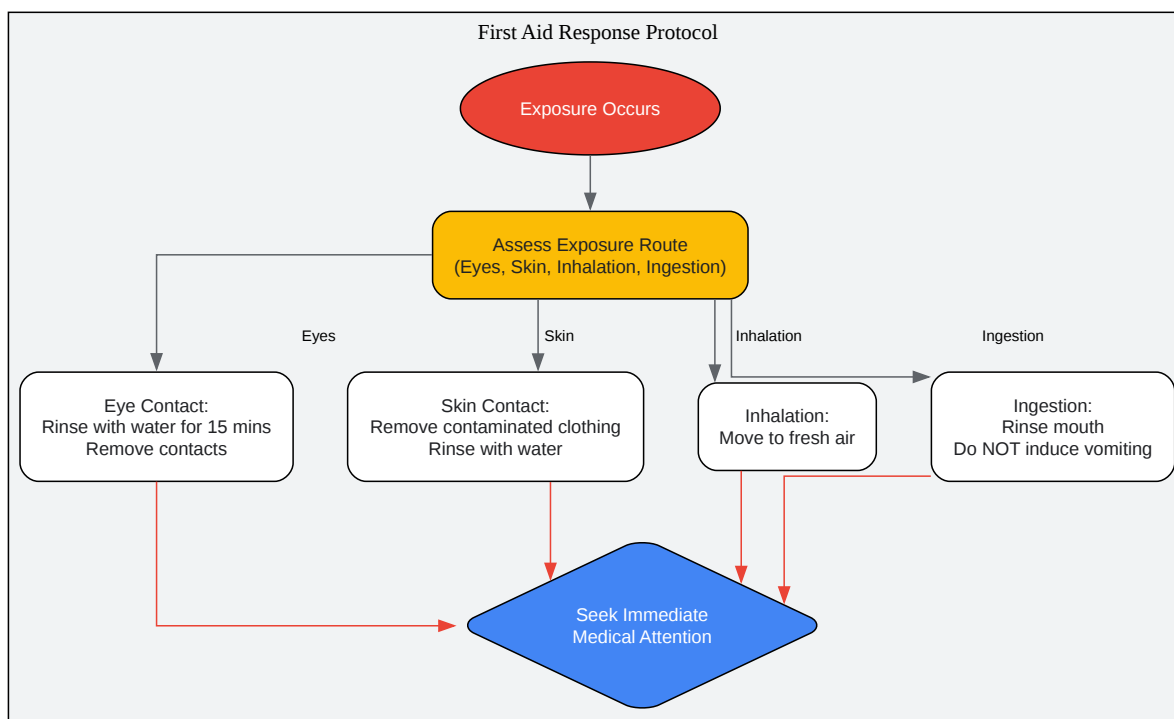
Caption: Recommended PPE for handling **tripotassium phosphate**.

First Aid Measures

In the event of accidental exposure, prompt and appropriate first aid is critical. The following procedures are recommended.

Exposure Route	First Aid Protocol
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a poison center or doctor/physician.[7][9][10]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower.[10]
Inhalation	Remove person to fresh air and keep comfortable for breathing. Call a poison center or doctor/physician if you feel unwell.[9][10]
Ingestion	Rinse mouth. Do NOT induce vomiting. Call a poison center or doctor/physician if you feel unwell.[6]

The logical flow for responding to an exposure event is outlined in the diagram below.



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Caption: First aid response flowchart for **tripotassium phosphate** exposure.

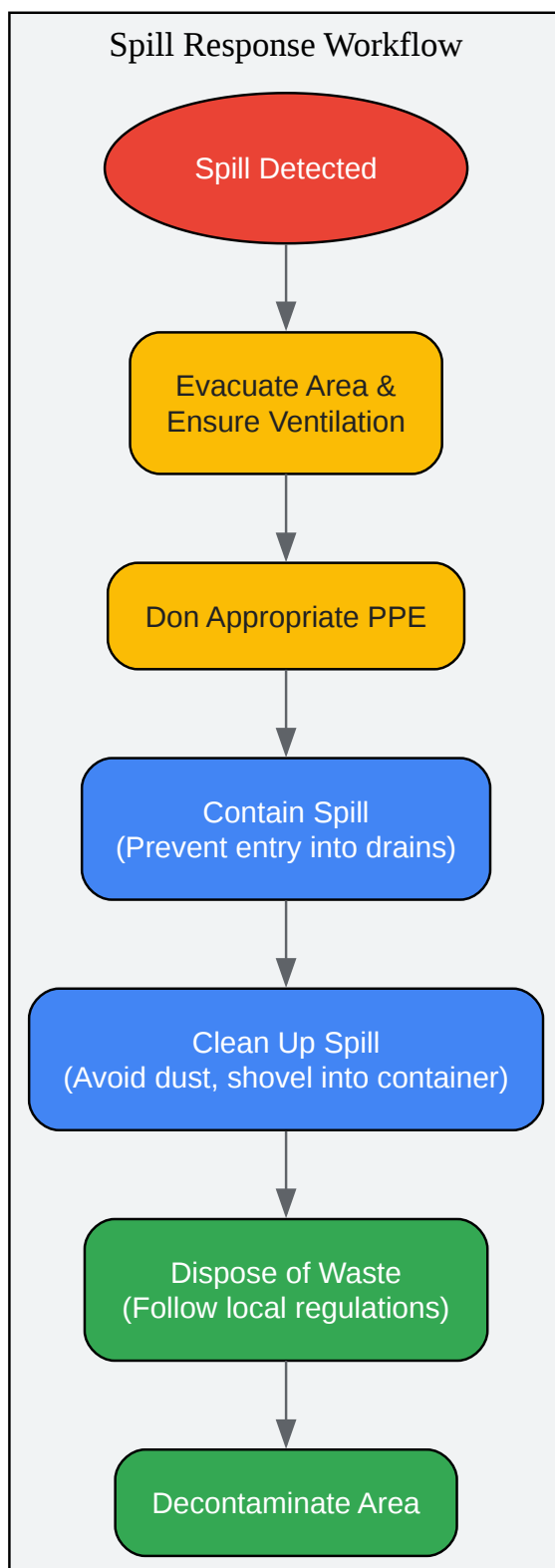
Spill and Leak Procedures

Proper containment and cleanup of spills are essential to prevent wider contamination and exposure.

Protocol for Accidental Release:

- Ensure adequate ventilation and evacuate unnecessary personnel.[\[7\]](#)[\[9\]](#)
- Wear appropriate personal protective equipment (PPE).[\[7\]](#)
- Avoid dust formation.[\[7\]](#)
- Contain the spill: Prevent the product from entering drains.[\[7\]](#)[\[10\]](#)
- Clean-up: Pick up and arrange disposal without creating dust. Use a shovel to place the material into a suitable, closed container for disposal.[\[9\]](#)
- Dispose of waste: Dispose of in accordance with local regulations.[\[7\]](#)

The workflow for managing a spill is visualized in the following diagram.



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Caption: Workflow for responding to a **tripotassium phosphate** spill.

Storage and Handling

Proper storage and handling are critical to maintaining the stability of **tripotassium phosphate** and ensuring a safe working environment.

Storage Conditions:

- Store in a cool, dry, and well-ventilated area.[6]
- Keep containers tightly closed.[6][8]
- Store away from incompatible materials such as strong oxidizing agents and acids.[6]

Handling Procedures:

- Avoid contact with skin, eyes, and clothing.[6]
- Avoid breathing dust.[7]
- Use only in a well-ventilated area.[6]
- Wash hands thoroughly after handling.[6]

This technical guide provides a solid foundation for the safe and effective use of **tripotassium phosphate** in a research and development setting. For complete and detailed information, always refer to the most current Material Safety Data Sheet provided by the supplier.

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